

Biosynthesis of Stachartin C in Fungi: A Pathway Awaiting Elucidation

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Compound of Interest

Compound Name: Stachartin C

Cat. No.: B15593284

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Despite a comprehensive search of available scientific literature, detailed information regarding the specific biosynthetic pathway of **Stachartin C** in fungi remains elusive. As of late 2025, dedicated research outlining the enzymatic steps, genetic clusters, and regulatory mechanisms for **Stachartin C** synthesis has not been published.

While the direct pathway for **Stachartin C** is not documented, the producing organism, fungi of the genus *Stachybotrys*, are well-known for their complex secondary metabolism. It is highly probable that **Stachartin C** belongs to the phenylspirodrimane class of meroterpenoids, a significant group of compounds produced by *Stachybotrys* species. A related compound, Stachartin E, has been identified as a phenylspirodrimane from this genus.

Stachybotrys chartarum, often referred to as "black mold," is a rich source of diverse secondary metabolites.[1] These compounds are broadly categorized into two main groups: the highly toxic macrocyclic trichothecenes and the structurally complex phenylspirodrimanes.[2][3] The biosynthesis of satratoxins, a prominent class of trichothecenes in *S. chartarum*, has been investigated, revealing the involvement of multiple gene clusters (SC1, SC2, and SC3) that encode for polyketide synthases (PKSs), acetyltransferases, and other modifying enzymes.[4]

It is hypothesized that the biosynthesis of phenylspirodrimanes like the Stachartins would involve a polyketide synthase pathway for the aromatic portion of the molecule and a separate pathway, likely the mevalonate pathway, for the terpenoid-derived drimane core. These two components would then be coupled and further modified by a series of tailoring enzymes to

generate the final complex structure. However, without specific genetic and biochemical studies on **Stachartin C**, this remains a speculative model.

The production of secondary metabolites in *S. chartarum* is heavily influenced by environmental conditions, including the culture medium.[5][6] Studies have shown that the yield of various toxins can be significantly altered by the choice of nitrogen and carbon sources, suggesting complex regulatory networks controlling the expression of biosynthetic gene clusters.[2][7]

Conclusion

The biosynthesis of **Stachartin C** represents a knowledge gap in the field of fungal natural product chemistry. While the general machinery for producing complex polyketides and terpenoids exists in *Stachybotrys*, the specific enzymes and genes responsible for **Stachartin C** have not been identified. Future research involving genome mining of *Stachybotrys* species, targeted gene knockout experiments, and heterologous expression of candidate biosynthetic genes will be necessary to elucidate the precise molecular steps leading to the formation of this and other **Stachartin** compounds. Such studies would not only be of fundamental scientific interest but could also open avenues for the biotechnological production of these potentially bioactive molecules.

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References

- 1. *Stachybotrys chartarum* - Wikipedia [en.wikipedia.org]
- 2. journals.asm.org [journals.asm.org]
- 3. inspq.qc.ca [inspq.qc.ca]
- 4. uniprot.org [uniprot.org]
- 5. Toxin Production by *Stachybotrys chartarum* Genotype S on Different Culture Media - PMC [pmc.ncbi.nlm.nih.gov]

- 6. researchgate.net [researchgate.net]
- 7. journals.asm.org [journals.asm.org]
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